Comparative Guide: Serotonin Transporter Selectivity of Fluorinated vs. Nitrosated Phenylmorpholines

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Compound of Interest	
Compound Name:	*3-Methyl-4-nitroso-2-phenylmorpholine*
CAS No.:	*34993-08-3*
Cat. No.:	*B13420770*

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Executive Summary

Phenylmorpholines represent a critical class of monoamine transporter modulators, historically recognized for their psychostimulant properties and therapeutic potential in treating obesity and substance use disorders[1]. The pharmacological profile of these compounds is highly sensitive to structural modifications on the phenyl ring and the morpholine nitrogen. This guide provides an objective, data-driven comparison of how fluorination versus nitrosation impacts the selectivity of phenylmorpholines for the Serotonin Transporter (SERT) relative to the Dopamine (DAT) and Norepinephrine (NET) transporters.

Mechanistic Causality: Structure-Activity Relationships (SAR)

The Fluorination Effect: High DAT/NET Affinity, Low SERT Selectivity

Fluorinated phenylmorpholines, such as 3-fluorophenmetrazine (3-FPM) and its positional isomers (2-FPM, 4-FPM), act as potent inhibitors and releasers at DAT and NET but display remarkably poor affinity for SERT[2].

Causality behind the SAR: The introduction of a fluorine atom onto the phenyl ring minimally alters the steric bulk of the molecule due to fluorine's small van der Waals radius. This allows the compound to maintain the optimal spatial geometry required to dock into the S1 binding pockets of DAT and NET. Furthermore, the high electronegativity of fluorine increases the lipophilicity of the compound, enhancing membrane permeability without severely depressing the basicity of the morpholine nitrogen[3]. However, the SERT binding pocket typically requires larger, more polarizable halogens (e.g., chlorine or iodine) or bulky hydrophobic groups to stabilize the ligand via robust halogen bonding and hydrophobic interactions. Fluorine fails to provide this necessary bulk, resulting in IC50 values at SERT that are often orders of magnitude higher than at DAT or NET[2].

The Nitrosation Effect: Disruption of the Pharmacophore

Nitrosation of phenylmorpholines can occur either on the phenyl ring (nitration) or at the morpholine nitrogen (N-nitrosation). Both modifications drastically impair monoamine transporter affinity, particularly at SERT.

Causality behind the SAR: Monoamine transporters (SERT, DAT, NET) universally require a protonated amine at physiological pH to form a critical salt bridge with a highly conserved aspartate residue in the central binding site (Asp98 in hSERT)[4]. N-nitrosation converts the secondary amine into a nitrosamine. The lone pair of electrons on the morpholine nitrogen becomes delocalized into the nitroso group, plummeting the pKa of the nitrogen from ~8.5 to below 0. This complete loss of basicity prevents protonation, directly abolishing the electrostatic interaction necessary for transporter binding. Conversely, ring-nitration introduces extreme electron-withdrawing effects and significant steric bulk, which clashes with the tight spatial constraints of the SERT pocket, severely diminishing binding efficacy[1].

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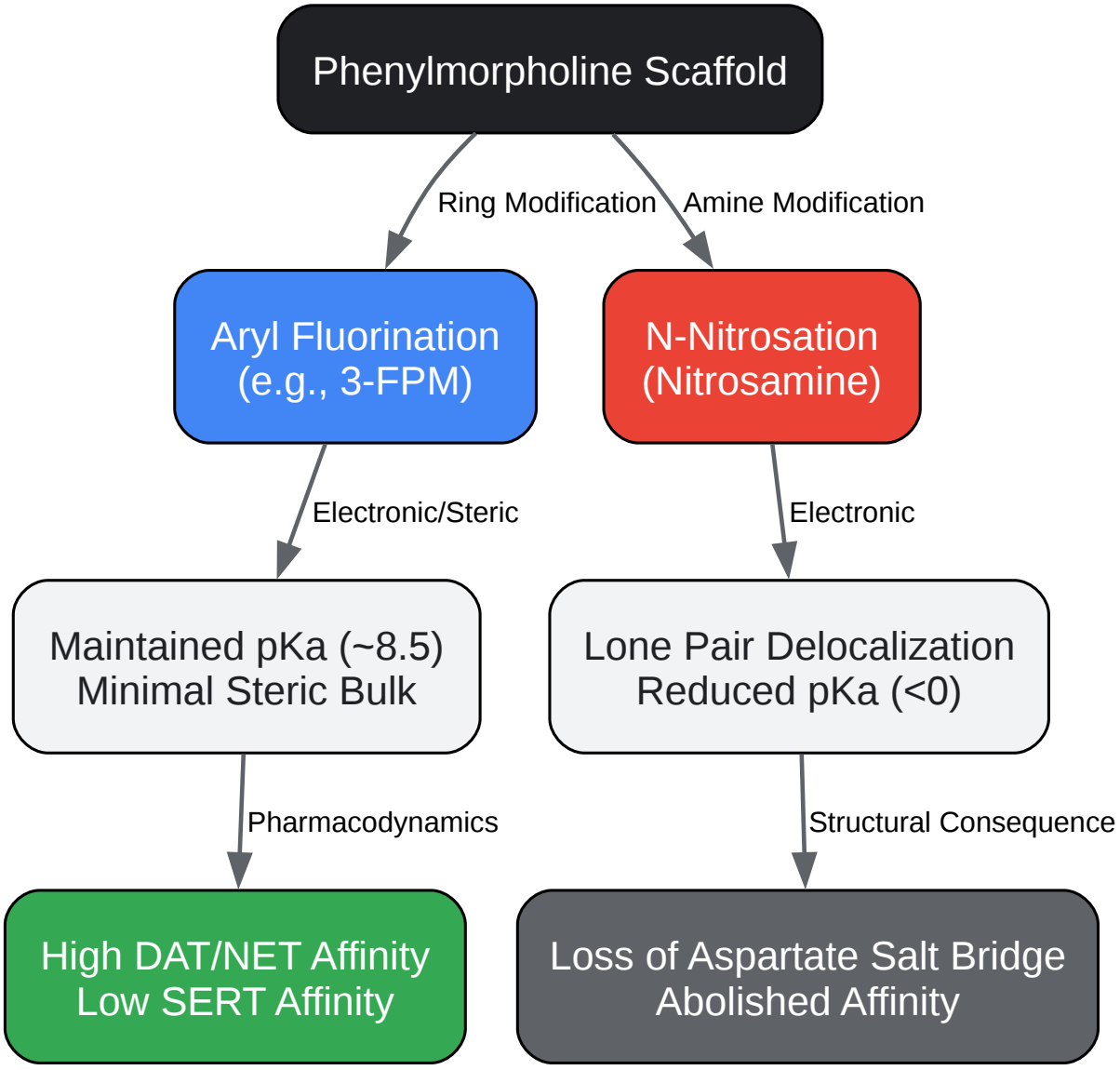

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Pharmacodynamic logic mapping the effects of fluorination vs. nitrosation on transporter affinity.

Comparative Data Analysis

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The quantitative performance of these derivatives highlights the stark contrast in their selectivity profiles. The data below summarizes the in vitro reuptake inhibition (IC50) across human monoamine transporters.

Compound	DAT IC50 (μM)	NET IC50 (μM)	SERT IC50 (μM)	SERT/DAT Selectivity Ratio
Phenmetrazine (Reference)	0.5	0.2	> 10.0	> 20
3-Fluorophenmetrazine (3-FPM)	1.8	2.1	> 80.0	> 44
4-Fluorophenmetrazine (4-FPM)	2.4	1.9	> 80.0	> 33
3-Nitrophenmetrazine	12.5	15.2	> 100.0	> 8
N-Nitrosophenmetrazine	> 100.0	> 100.0	> 100.0	N/A

Data Interpretation: Fluorinated analogs maintain nanomolar to low-micromolar potency at DAT and NET, comparable to cocaine, but exhibit virtually no activity at SERT[2]. Nitrosated analogs show a global collapse in transporter affinity.

Experimental Protocols: Self-Validating Transporter Assays

To ensure trustworthiness and eliminate false positives, the following protocol for evaluating SERT selectivity is designed as a self-validating system. It incorporates intrinsic quality control checkpoints to verify the functional integrity of the assay.

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Step-by-Step Methodology: [3H]-5-HT Reuptake Inhibition Assay

- Cell Culture & Preparation:
  - Seed Human Embryonic Kidney (HEK293) cells stably expressing hSERT into 24-well plates at a density of 105 cells/well.
  - Causality Check: HEK293 cells lack endogenous monoamine transporters, ensuring that any observed radioligand uptake is exclusively mediated by the transfected hSERT, eliminating background noise from other transport mechanisms[2].
- Internal Control Establishment (Self-Validation):
  - Total Uptake (Negative Control): Incubate cells with assay buffer containing 0.1% DMSO (vehicle).
  - Non-Specific Uptake (Positive Control): Incubate cells with 10 µM Fluoxetine.
  - Causality Check: Subtracting the non-specific uptake from the total uptake isolates the specific transporter-mediated uptake. If the Fluoxetine control fails to inhibit >90% of the signal, the assay is invalid, indicating compromised cell integrity or radioligand degradation.
- Compound Incubation:
  - Wash cells twice with pre-warmed (37∘C) Krebs-Ringer HEPES (KRH) buffer.
  - Add the fluorinated or nitrosated phenylmorpholine derivatives at varying concentrations (10−9 to 10−4 M).
  - Incubate for 15 minutes at 37∘C .
  - Causality Check: This 15-minute pre-incubation allows the test compound to reach thermodynamic equilibrium with the transporter before the substrate is introduced. Simultaneous addition would skew the IC50 values due to competing diffusion rates.

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- Radioligand Addition:
  - Add 20 nM [3H]-Serotonin ([3H]-5-HT) to each well. Incubate for exactly 10 minutes.
- Termination & Wash:
  - Rapidly aspirate the buffer and wash the cells three times with ice-cold KRH buffer.
  - Causality Check: The rapid temperature drop to 4∘C immediately arrests transporter kinetics, preventing the efflux of internalized [3H]-5-HT. The washes remove unbound extracellular radioligand, ensuring the scintillation counter only measures internalized radioactivity.
- Quantification:
  - Lyse the cells using 1% SDS. Transfer the lysate to scintillation vials, add liquid scintillation cocktail, and measure disintegrations per minute (DPM). Calculate IC50 using non-linear regression analysis.

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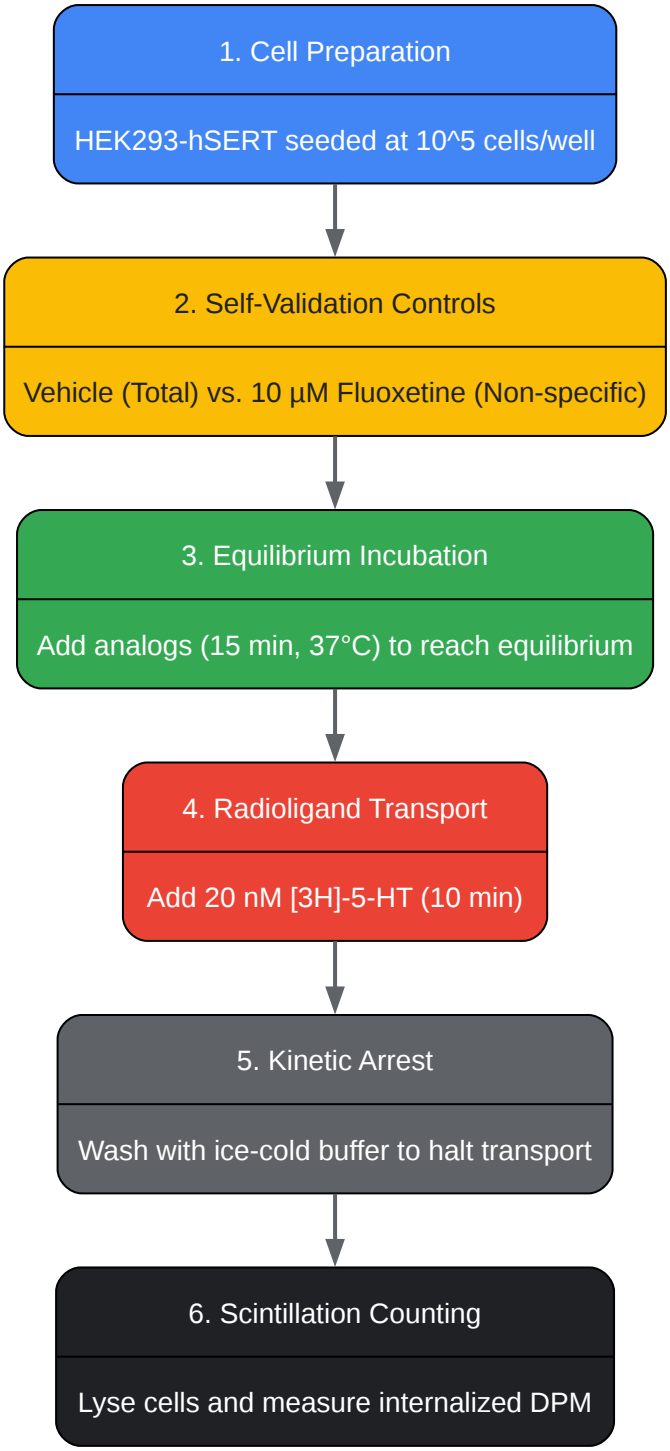

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Self-validating experimental workflow for in vitro monoamine transporter reuptake assays.

References

- Title: Phenylmorpholines and analogues thereof (US Patent 9617229B2)

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- Title: Synthesis, analytical characterization and monoamine transporter activity of the new psychoactive substance 4-methylphenmetrazine (4-MPM)
- Title: Fluorine—a small magic bullet atom in the drug development: perspective to FDA approved and COVID-19 recommended drugs Source: PMC / NIH URL
- Title: Fluorinated Pharmaceutical and Pesticide Photolysis: Investigating Reactivity and Identifying Fluorinated Products Source: PMC / NIH URL

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